

SBC-115076 solubility issues and solutions.

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Compound of Interest

Compound Name: SBC-115076

Cat. No.: B610722

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Technical Support Center: SBC-115076

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **SBC-115076**, a potent inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SBC-115076**?

A1: The recommended solvent for **SBC-115076** is high-purity, anhydrous dimethyl sulfoxide (DMSO). It is sparingly soluble in aqueous buffers.^[1] For maximum solubility in aqueous solutions, it is advised to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice.^[1] The compound is reported to be insoluble in water and ethanol.^[2]

Q2: What is the solubility of **SBC-115076** in DMSO?

A2: The reported solubility of **SBC-115076** in DMSO varies slightly between suppliers, but it is generally high. For a summary of reported solubility data, please refer to Table 1.

Q3: My **SBC-115076** is not fully dissolving in DMSO. What should I do?

A3: If you are experiencing difficulty dissolving **SBC-115076** in DMSO, you can try warming the solution in a 50°C water bath and using ultrasonication to aid dissolution.^[2] It is also crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.^[2]

Q4: Can I store **SBC-115076** in a DMSO stock solution?

A4: Yes, you can prepare a stock solution of **SBC-115076** in DMSO and store it at -20°C for up to one month or at -80°C for up to one year.^[2] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Q5: How can I prepare an aqueous working solution from my DMSO stock for in vitro experiments?

A5: To prepare an aqueous working solution, you should first dissolve **SBC-115076** in DMSO to create a concentrated stock solution. This stock solution can then be diluted with your aqueous buffer of choice (e.g., PBS, cell culture medium). A 1:1 solution of DMSO:PBS (pH 7.2) has been shown to achieve a solubility of approximately 0.5 mg/mL.^{[1][2]} It is not recommended to store the aqueous solution for more than one day.^[1]

Troubleshooting Guide

This guide addresses common issues that researchers may encounter when working with **SBC-115076**.

Issue 1: Precipitation in Cell Culture Media

Problem: Upon adding the **SBC-115076** DMSO stock solution to my cell culture medium, a precipitate forms.

Possible Causes and Solutions:

- Final DMSO Concentration is Too Low: While it is important to keep the final DMSO concentration low to avoid cellular toxicity, a certain amount is necessary to maintain the solubility of **SBC-115076** in the aqueous environment of the cell culture medium.
 - Solution: Determine the maximum DMSO concentration your cells can tolerate without affecting viability or experimental outcomes. Prepare a more dilute DMSO stock solution of **SBC-115076** so that a larger volume can be added to the culture medium, thereby increasing the final DMSO concentration while keeping the compound concentration at the desired level.

- High Concentration of **SBC-115076**: The concentration of **SBC-115076** in the final working solution may exceed its solubility limit in the aqueous medium.
 - Solution: Perform a dose-response experiment to determine the optimal concentration of **SBC-115076** for your assay. It may be possible to achieve the desired biological effect at a lower concentration where precipitation does not occur.
- Rapid Dilution: Adding the DMSO stock directly and quickly to the aqueous medium can cause the compound to crash out of solution.
 - Solution: Add the DMSO stock solution dropwise to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion.

Data Presentation

Table 1: Solubility of **SBC-115076** in Various Solvents

Solvent	Reported Solubility	Source(s)
DMSO	≥52.8 mg/mL	[3]
DMSO	50 mg/mL (with warming and ultrasonication)	[2]
DMSO	33 mg/mL	[2]
DMSO	32 mg/mL	[1]
DMSO	10 mM	[4]
DMSO	5 mg/mL	[2]
Dimethylformamide (DMF)	2 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[1][2]
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SBC-115076 Stock Solution in DMSO

Materials:

- **SBC-115076** (Molecular Weight: 527.61 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath (optional)
- Ultrasonicator (optional)

Methodology:

- Calculate the mass of **SBC-115076** required. For 1 mL of a 10 mM stock solution, you will need 5.28 mg of **SBC-115076**.
- Weigh the calculated amount of **SBC-115076** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the compound is completely dissolved.
- If necessary, warm the solution in a 50°C water bath and/or sonicate for short intervals to aid dissolution.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of an In Vivo Formulation

Note: Several formulations for in vivo studies have been reported. The choice of formulation will depend on the specific experimental requirements.

Example Formulation 1: Corn Oil-Based Suspension

Materials:

- **SBC-115076** DMSO stock solution (e.g., 25 mg/mL)
- Corn oil
- Sterile tubes

Methodology:

- Prepare a clear DMSO stock solution of **SBC-115076** (e.g., 25 mg/mL).
- For a 1 mL final working solution, add 50 μ L of the 25 mg/mL DMSO stock to 950 μ L of corn oil.
- Mix the solution thoroughly until a uniform suspension is achieved.
- This formulation should be used immediately after preparation.

Example Formulation 2: PEG300/Tween80-Based Solution

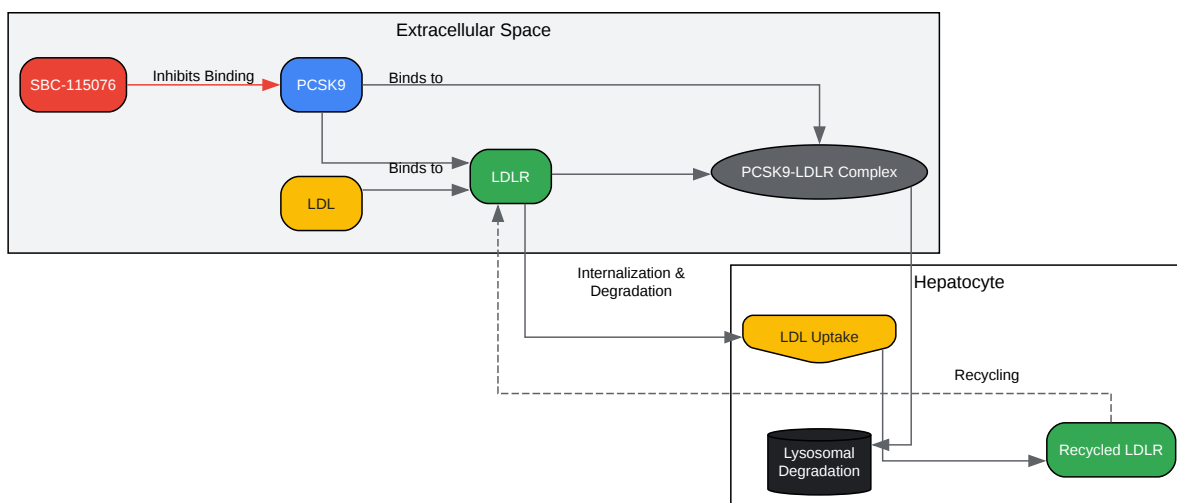
Materials:

- **SBC-115076** DMSO stock solution (e.g., 50 mg/mL)
- PEG300
- Tween80
- ddH₂O
- Sterile tubes

Methodology:

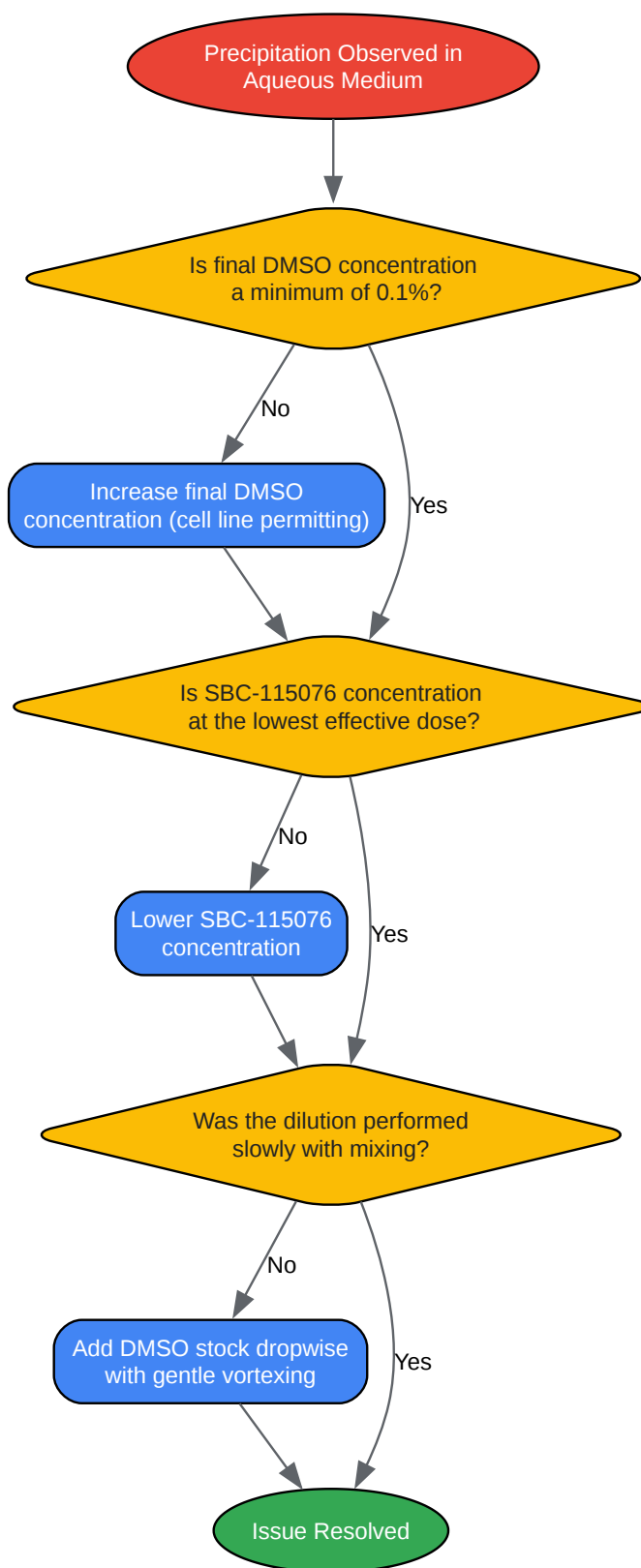
- Prepare a clear DMSO stock solution of **SBC-115076** (e.g., 50 mg/mL).
- For a 1 mL final working solution, add 50 µL of the 50 mg/mL DMSO stock to 400 µL of PEG300. Mix until the solution is clear.
- Add 50 µL of Tween80 to the mixture and mix until clear.
- Add 500 µL of ddH₂O to bring the final volume to 1 mL.
- This formulation should be used immediately after preparation.[2]

Visualizations



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Caption: Mechanism of action of **SBC-115076** as a PCSK9 inhibitor.



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Caption: Troubleshooting workflow for **SBC-115076** precipitation issues.

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